

An In-Depth Technical Guide to Pirisudanol Dimaleate: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pirisudanol dimaleate

Cat. No.: B1241568

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pirisudanol dimaleate is a nootropic agent that has been investigated for its potential cognitive-enhancing effects. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known mechanisms of action. The information presented herein is intended to serve as a foundational resource for researchers and professionals involved in the study and development of neuropharmacological agents. While extensive experimental data on **Pirisudanol dimaleate** is not widely available in publicly accessible literature, this guide consolidates the existing knowledge and outlines standard methodologies for its further investigation.

Chemical Identity and Structure

Pirisudanol dimaleate is the dimaleate salt of Pirisudanol. Pirisudanol itself is an ester of pyridoxine (a form of vitamin B6) and deanol (dimethylaminoethanol). The salt formation with maleic acid is intended to improve the compound's stability and bioavailability.

Chemical Structure:

The chemical structure of the parent compound, Pirisudanol, consists of a pyridoxine moiety linked to a deanol succinate ester. In **Pirisudanol dimaleate**, two molecules of maleic acid form a salt with the basic nitrogen atoms of the Pirisudanol molecule.

IUPAC Name: bis((Z)-but-2-enedioic acid);1-O-[2-(dimethylamino)ethyl] 4-O-[[5-hydroxy-4-(hydroxymethyl)-6-methyl-3-pyridinyl]methyl] butanedioate[1]

Synonyms: Pyrisuccideanol dimaleate, Stivane, Mentis, Nadex[1]

Physicochemical Properties

Quantitative experimental data for many physicochemical properties of **Pirisudanol dimaleate** are not readily available in the literature. The following table summarizes the computed data available from public chemical databases.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₂ N ₂ O ₁₄	PubChem[1]
Molecular Weight	572.5 g/mol	PubChem[1]
Hydrogen Bond Donor Count	6	PubChem[1]
Hydrogen Bond Acceptor Count	16	PubChem[1]
Rotatable Bond Count	15	PubChem
Topological Polar Surface Area	258 Å ²	PubChem[1]
Heavy Atom Count	40	PubChem

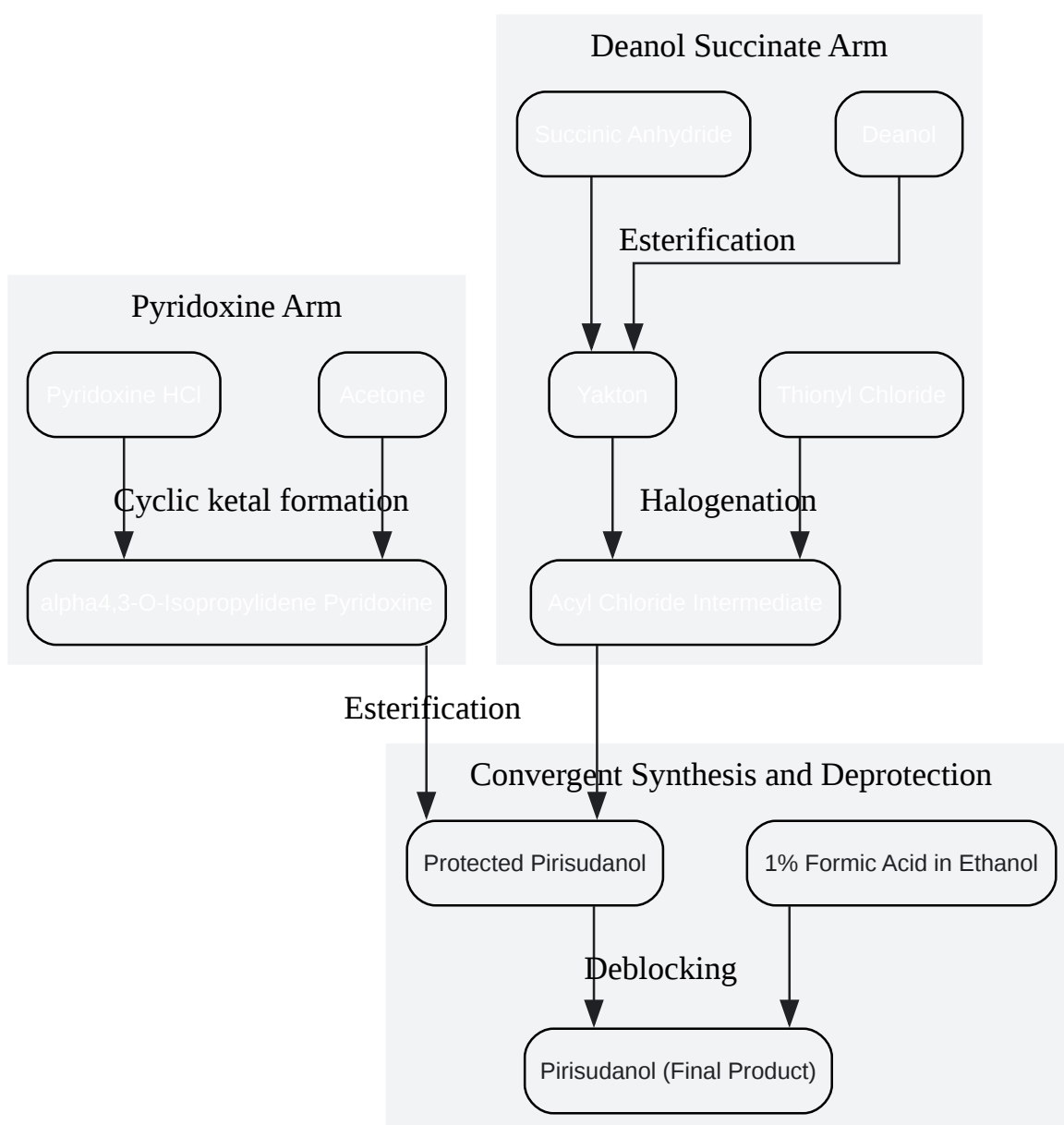
Note: The above data are computationally generated and should be confirmed by experimental analysis.

Synthesis

A detailed experimental protocol for the synthesis of **Pirisudanol dimaleate** is not explicitly described in readily accessible scientific literature. However, the synthesis of the parent compound, Pirisudanol, has been outlined. The formation of the dimaleate salt would typically involve reacting the free base of Pirisudanol with two equivalents of maleic acid in a suitable solvent, followed by crystallization.

Logical Workflow for Pirisudanol Synthesis

The synthesis of Pirisudanol can be logically divided into two main branches that converge, followed by a deprotection step.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis of Pirisudanol.

Mechanism of Action

The precise mechanism of action of **Pirisudanol dimaleate** has not been fully elucidated, but it is believed to be multifaceted, primarily affecting neurotransmitter systems and exhibiting neuroprotective properties.

Modulation of Neurotransmitter Systems

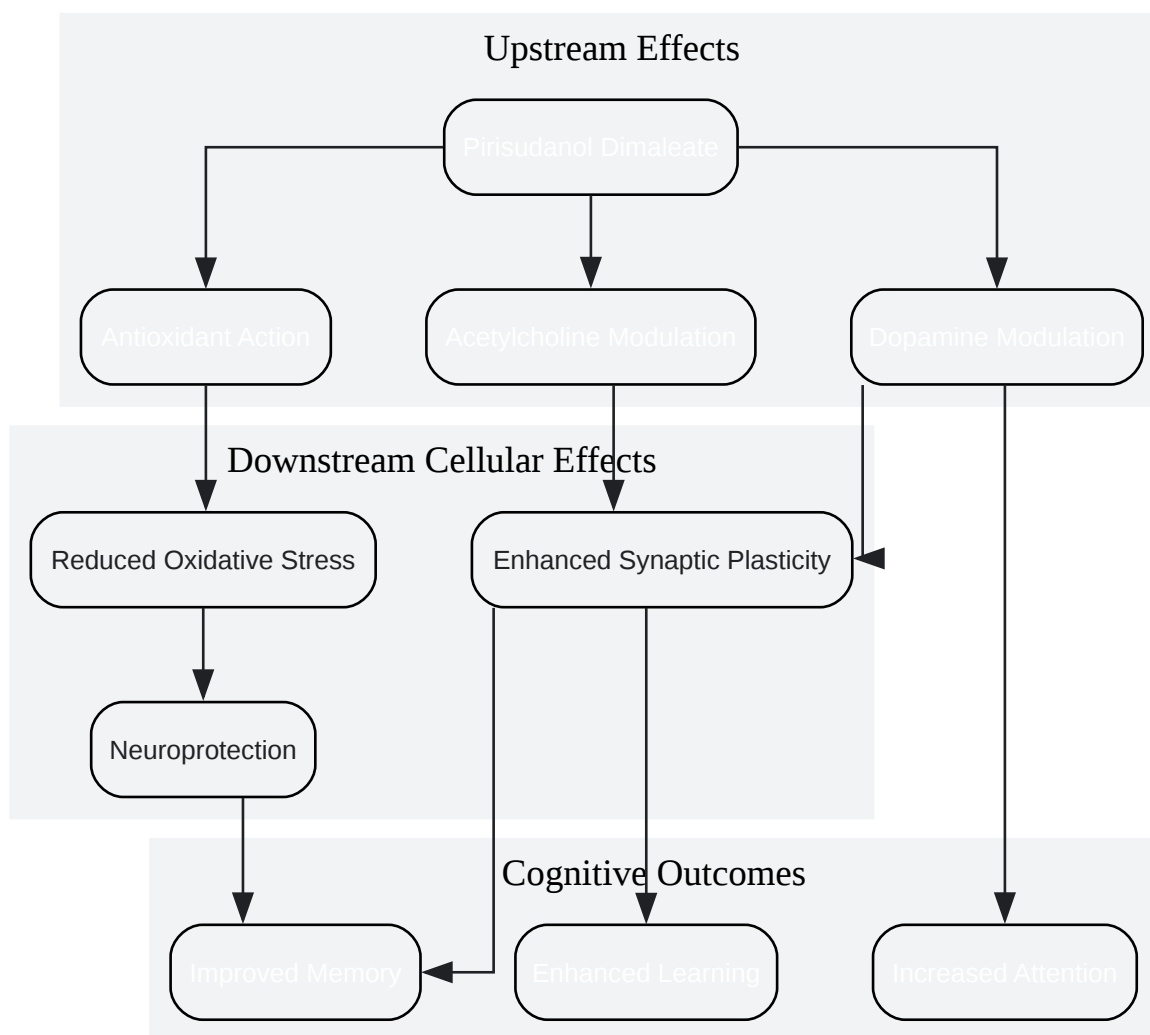
Pirisudanol dimaleate is thought to enhance cognitive function by modulating the levels of key neurotransmitters, particularly acetylcholine and dopamine. These neurotransmitters are crucial for learning, memory, and attention. The proposed mechanism involves either increased synthesis, enhanced release, or inhibition of reuptake of these neurotransmitters in the synapse.

Antioxidant Properties

Oxidative stress is implicated in age-related cognitive decline and neurodegenerative diseases. **Pirisudanol dimaleate** is reported to possess antioxidant properties, which may contribute to its neuroprotective effects by neutralizing reactive oxygen species and reducing oxidative damage to neurons.

Proposed Signaling Pathways

The following diagram illustrates the hypothesized signaling pathways influenced by **Pirisudanol dimaleate**, leading to its cognitive-enhancing effects.



[Click to download full resolution via product page](#)

Caption: Hypothesized signaling pathways of **Pirisudanol dimaleate**.

Experimental Protocols

Detailed experimental protocols for the characterization and evaluation of **Pirisudanol dimaleate** are not widely published. The following sections outline standard methodologies that would be appropriate for a thorough investigation of this compound.

Physicochemical Characterization

Parameter	Methodology
Melting Point	Differential Scanning Calorimetry (DSC) or conventional melting point apparatus.
Solubility	Equilibrium solubility method in various solvents (e.g., water, ethanol, DMSO) at controlled temperature, followed by quantification using HPLC-UV.
pKa	Potentiometric titration or UV-spectrophotometric methods.
Spectral Analysis	^1H NMR, ^{13}C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy for structural confirmation and purity assessment.

Pharmacological Evaluation

Assay	Methodology
Receptor/Transporter Binding	Radioligand binding assays using cell membranes expressing target receptors (e.g., muscarinic acetylcholine receptors) or transporters (e.g., dopamine transporter) to determine binding affinity (K_i).
Enzyme Inhibition	Assays to measure the inhibition of enzymes involved in neurotransmitter metabolism (e.g., acetylcholinesterase).
Antioxidant Capacity	In vitro assays such as the Oxygen Radical Absorbance Capacity (ORAC) or DPPH (2,2-diphenyl-1-picrylhydrazyl) assay to quantify antioxidant activity.

In Vivo Evaluation

Animal Model	Methodology
Cognitive Enhancement	Behavioral tests in rodents, such as the Morris water maze, passive avoidance test, or novel object recognition test, to assess learning and memory.
Neuroprotection	Models of neurodegeneration (e.g., scopolamine-induced amnesia) to evaluate the compound's ability to protect against neuronal damage and cognitive deficits.

Conclusion

Pirisudanol dimaleate is a nootropic agent with a plausible, albeit not fully characterized, mechanism of action involving the modulation of key neurotransmitter systems and antioxidant effects. This technical guide provides a summary of the available information and outlines a roadmap for further research. A thorough experimental characterization of its physicochemical properties and pharmacological activity is necessary to fully understand its therapeutic potential. The provided logical workflows and hypothesized signaling pathways offer a framework for future investigations into this and similar cognitive-enhancing compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A novel neurotrophic drug for cognitive enhancement and Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Pirisudanol Dimaleate: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1241568#pirisudanol-dimaleate-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com